

In-Depth Technical Guide: Safety and Handling of 4-Iodophenylacetonitrile

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Compound of Interest

Compound Name: **4-Iodophenylacetonitrile**

Cat. No.: **B1295457**

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive safety and handling information for **4-iodophenylacetonitrile**, a key intermediate in pharmaceutical and chemical synthesis.

Adherence to these guidelines is crucial to ensure the safety of laboratory personnel and the integrity of research.

Chemical and Physical Properties

4-Iodophenylacetonitrile, also known as 4-iodobenzyl cyanide, is a white to light yellow crystalline solid.^[1] A summary of its key physical and chemical properties is provided in Table 1.

Property	Value	Reference
CAS Number	51628-12-7	[1] [2] [3]
Molecular Formula	C ₈ H ₆ IN	[2]
Molecular Weight	243.04 g/mol	[3]
Appearance	White to light yellow powder/crystal	[1]
Melting Point	52.0 to 56.0 °C	[1]
Purity	>95.0% (GC)	[1]
Synonyms	4-Iodobenzyl Cyanide, p-Iodobenzyl Cyanide, 2-(4-iodophenyl)acetonitrile	[1] [4]

Hazard Identification and GHS Classification

4-Iodophenylacetonitrile is classified as a hazardous substance. It is crucial to understand its potential health effects to ensure safe handling.

GHS Pictogram:



Signal Word:Danger[\[1\]](#)

Hazard Statements:

- H301 + H311 + H331: Toxic if swallowed, in contact with skin or if inhaled.[\[1\]](#)[\[5\]](#)
- H302: Harmful if swallowed.[\[2\]](#)
- H317: May cause an allergic skin reaction.[\[2\]](#)

Precautionary Statements:

A comprehensive list of precautionary statements is provided in Table 2.

Category	Precautionary Statement Code	Description	Reference
Prevention	P261	Avoid breathing dust/fume/gas/mist/vapors/spray.	[1]
P264		Wash skin thoroughly after handling.	[1]
P270		Do not eat, drink or smoke when using this product.	[1]
P271		Use only outdoors or in a well-ventilated area.	[1]
P280		Wear protective gloves/protective clothing/eye protection/face protection.	[1]
Response	P301 + P310 + P330	IF SWALLOWED: Immediately call a POISON CENTER/doctor. Rinse mouth.	[1]
P302 + P352 + P312		IF ON SKIN: Wash with plenty of water. Call a POISON CENTER/doctor if you feel unwell.	[1]
P304 + P340 + P311		IF INHALED: Remove person to fresh air and keep comfortable for breathing. Call a	[1]

POISON

CENTER/doctor.

P361 + P364

Take off immediately
all contaminated
clothing and wash it
before reuse.

Storage

P403 + P233

Store in a well-
ventilated place. Keep
container tightly
closed.

[1]

Disposal

P501

Dispose of
contents/container to
an approved waste
disposal plant.

[1]

Toxicological Information

While specific LD50 and LC50 values for **4-iodophenylacetonitrile** are not readily available in the searched literature, the GHS classification indicates significant toxicity. The primary routes of exposure are inhalation, skin contact, and ingestion.

Handling and Storage

Proper handling and storage procedures are essential to minimize exposure risks.

Handling:

- Use in a well-ventilated area, preferably in a chemical fume hood.
- Avoid generation of dust.
- Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, a lab coat, and safety goggles.[3] An N95 dust mask is also recommended.[3]
- Wash hands thoroughly after handling.

- Do not eat, drink, or smoke in the work area.[\[1\]](#)

Storage:

- Store in a tightly closed container in a cool, dry, and well-ventilated area.[\[1\]](#)
- Keep away from incompatible materials such as strong oxidizing agents.

First-Aid Measures

In case of exposure, immediate medical attention is necessary.

- If Swallowed: Immediately call a poison center or doctor.[\[1\]](#) Rinse mouth.[\[1\]](#)
- If on Skin: Take off immediately all contaminated clothing.[\[1\]](#) Wash with plenty of water.[\[1\]](#) Call a poison center or doctor if you feel unwell.[\[1\]](#)
- If Inhaled: Remove person to fresh air and keep comfortable for breathing.[\[1\]](#) Call a poison center or doctor.[\[1\]](#)
- If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.

Accidental Release Measures

In the event of a spill, follow these procedures:

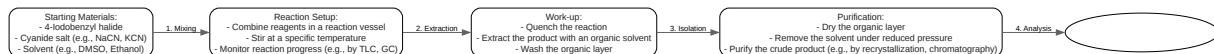
- Personal Precautions: Evacuate the area. Avoid breathing dust. Wear appropriate personal protective equipment.
- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.
- Methods for Cleaning Up: Carefully sweep up the spilled solid and place it in a suitable container for disposal. Avoid creating dust.

Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.
- Specific Hazards: Emits toxic fumes under fire conditions, including carbon oxides, nitrogen oxides, and hydrogen iodide.
- Protective Equipment: Wear self-contained breathing apparatus for firefighting if necessary.

Experimental Protocols

While a specific, detailed synthesis protocol for **4-iodophenylacetonitrile** was not found in the immediate search results, a general method involves the reaction of a corresponding benzyl halide with a cyanide salt. The following is a generalized workflow for such a reaction.

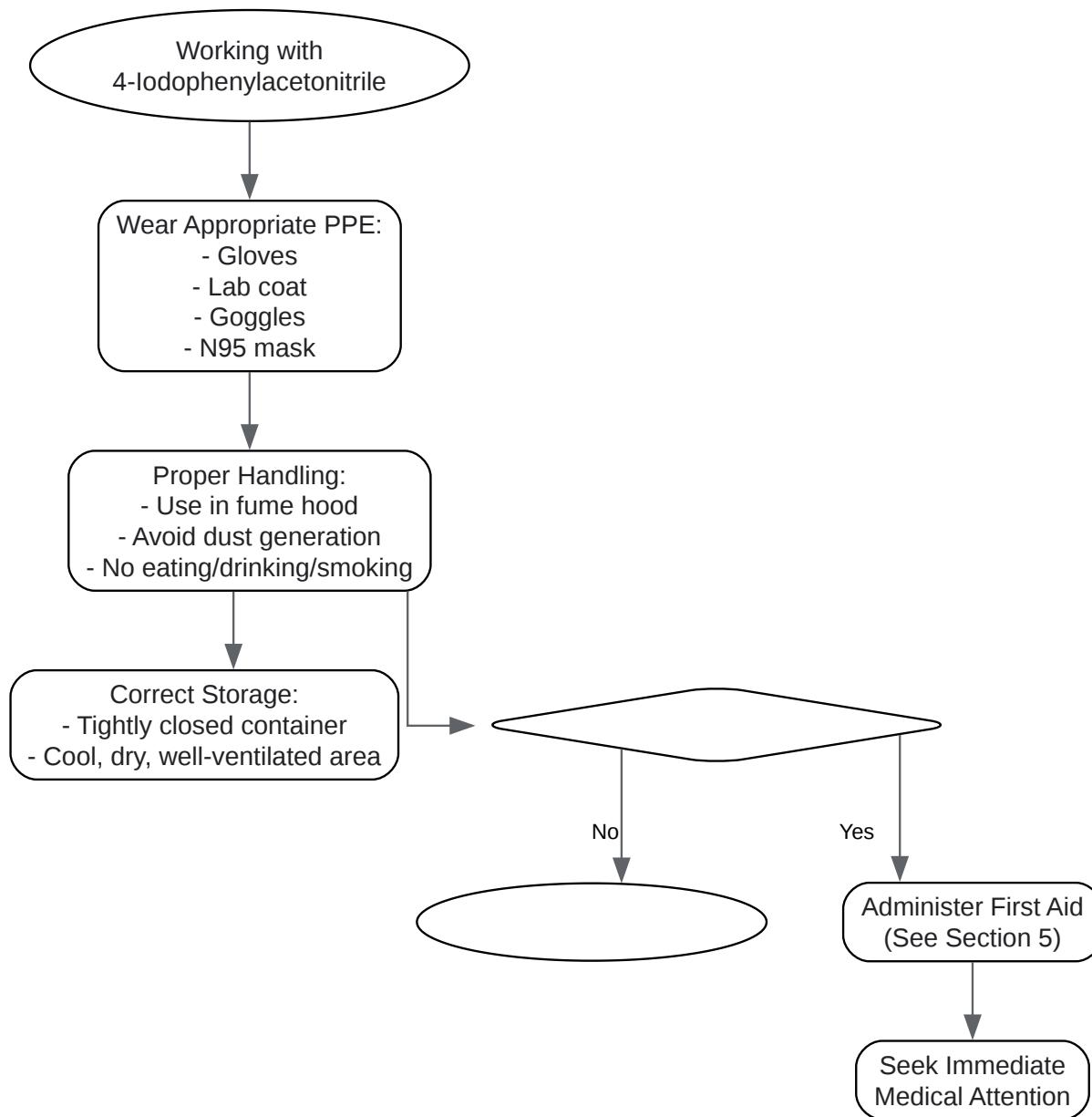


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Caption: Generalized workflow for the synthesis of **4-Iodophenylacetonitrile**.

Logical Relationships in Safety Handling

The following diagram illustrates the logical flow of safety precautions when working with **4-iodophenylacetonitrile**.



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Caption: Logical decision-making process for safe handling of **4-iodophenylacetonitrile**.

This guide is intended to provide a comprehensive overview of the safety and handling precautions for **4-iodophenylacetonitrile**. It is imperative that all users of this chemical consult

the most up-to-date Safety Data Sheet (SDS) provided by the supplier and adhere to all institutional and regulatory safety guidelines.

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References

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